

An In-depth Technical Guide to 3-Chloro-2-isopropoxypyridine

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Compound of Interest

Compound Name: 3-Chloro-2-isopropoxypyridine

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IUPAC Name: **3-Chloro-2-isopropoxypyridine**

This technical guide provides a comprehensive overview of **3-Chloro-2-isopropoxypyridine**, a substituted pyridine derivative of interest to researchers, scientists, and drug development professionals. Due to the limited availability of direct experimental data for this specific compound, this guide synthesizes information from closely related analogues and established chemical principles to provide a thorough understanding of its properties, synthesis, and potential applications.

Chemical Structure and Properties

The International Union of Pure and Applied Chemistry (IUPAC) name for the compound is **3-Chloro-2-isopropoxypyridine**. The name is derived from the parent heterocycle, pyridine, with a chloro group at the 3-position and an isopropoxy group at the 2-position.^{[1][2][3][4][5]}

Table 1: Estimated Physicochemical Properties of **3-Chloro-2-isopropoxypyridine** and Related Analogues

Property	3-Chloro-2-isopropoxy pyridine (Estimated)	2-Methoxypyridine[6]	2-Alkylpyridines (General Trends)[7]	Pyridine[8]
Molecular Formula	C ₈ H ₁₀ ClNO	C ₆ H ₇ NO	Varies	C ₅ H ₅ N
Molecular Weight	171.62 g/mol	109.13 g/mol	Increases with alkyl chain length	79.10 g/mol
Boiling Point	> 150 °C	~142 °C	Increases with alkyl chain length[7]	115.5 °C[8]
Density	~1.1 g/mL	1.044-1.050 g/mL (at 20°C)[6]	Generally increases with molecular weight[7]	0.9819 g/mL (at 20°C)[8]
Solubility in Water	Sparingly soluble	Practically insoluble to insoluble[6]	Decreases with increasing alkyl chain length[7]	Very soluble[8]
pKa (of conjugate acid)	~3-4	Not available	Influenced by the alkyl group[7]	5.19[8]

Synthesis of 3-Chloro-2-isopropoxypyridine

A plausible and widely used method for the synthesis of 2-alkoxy pyridines is the Williamson ether synthesis.[9][10][11][12] This reaction involves the nucleophilic substitution of a halide by an alkoxide. In the context of **3-Chloro-2-isopropoxypyridine**, this would involve the reaction of 3-chloro-2-hydroxypyridine (or its tautomer, 3-chloro-2-pyridone) with an isopropyl halide in the presence of a base.

Experimental Protocol: Williamson Ether Synthesis

This protocol is a generalized procedure based on established methods for Williamson ether synthesis.[9][10][11][12] Optimization may be required for specific yields and purity.

Materials:

- 3-Chloro-2-hydroxypyridine (or 3-chloro-2-pyridone)
- 2-Bromopropane (or 2-iodopropane)
- Sodium hydride (NaH) or another suitable base (e.g., potassium carbonate)
- Anhydrous N,N-dimethylformamide (DMF) or other polar aprotic solvent
- Diethyl ether
- Saturated aqueous ammonium chloride solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- To a flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a reflux condenser, and a nitrogen inlet, add 3-chloro-2-hydroxypyridine (1.0 eq).
- Add anhydrous DMF to dissolve the starting material.
- Cool the solution to 0 °C in an ice bath.
- Carefully add sodium hydride (1.1 eq) portion-wise to the stirred solution. Allow the reaction to stir at 0 °C for 30 minutes, then warm to room temperature and stir for an additional hour until hydrogen gas evolution ceases.
- Add 2-bromopropane (1.2 eq) dropwise to the reaction mixture.
- Heat the reaction mixture to 60-80 °C and monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction to room temperature and quench by the slow addition of saturated aqueous ammonium chloride solution.

- Extract the aqueous layer with diethyl ether (3 x 50 mL).
- Combine the organic layers and wash with water and then brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford **3-Chloro-2-isopropoxy pyridine**.

Synthesis of the Precursor: 3-Chloro-2-hydroxypyridine

3-Chloro-2-hydroxypyridine, which exists in tautomeric equilibrium with 3-chloro-2-pyridone, is a key precursor.^{[13][14][15][16]} Its synthesis can be achieved from 2,3-dichloropyridine. The more reactive chlorine atom at the 2-position can be selectively hydrolyzed.^[14] A two-step process involving the formation of an intermediate 2-alkoxypyridine followed by acid-catalyzed cleavage is a reported method.^[14]

Applications in Drug Discovery and Medicinal Chemistry

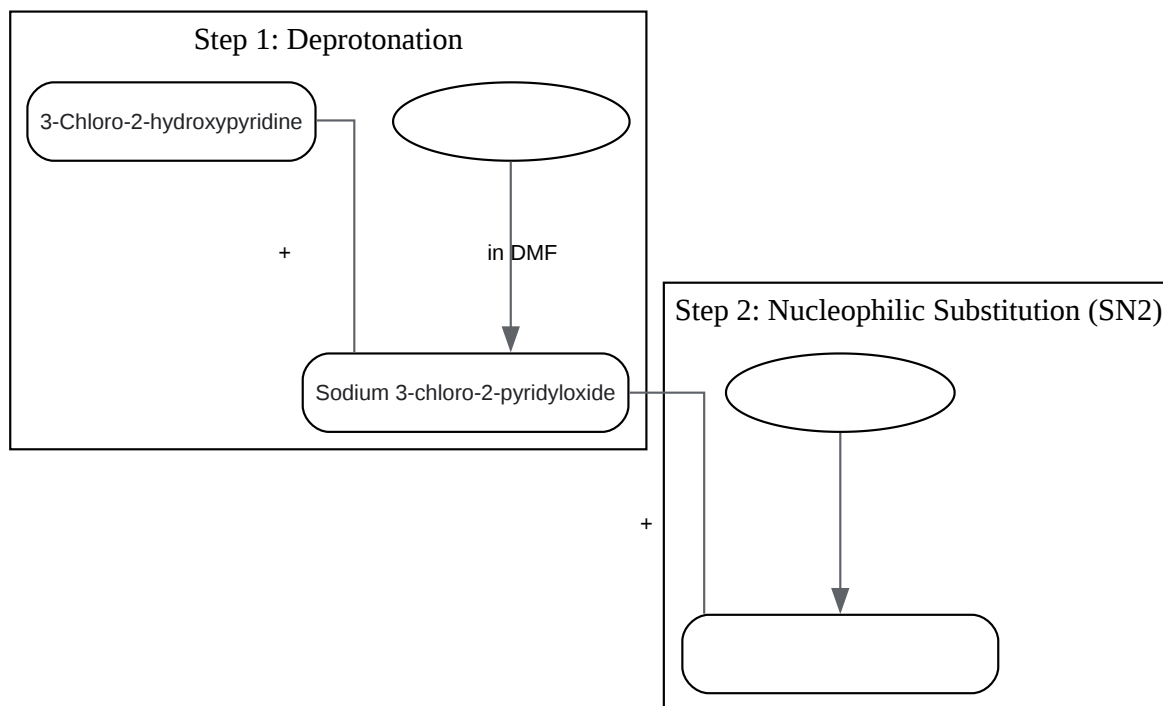
Substituted pyridines are a cornerstone in medicinal chemistry, appearing in a vast number of FDA-approved drugs.^{[17][18][19][20][21]} The pyridine scaffold is a privileged structure due to its ability to form hydrogen bonds, its metabolic stability, and its capacity to be functionalized at various positions to modulate physicochemical and pharmacological properties.^{[17][18]}

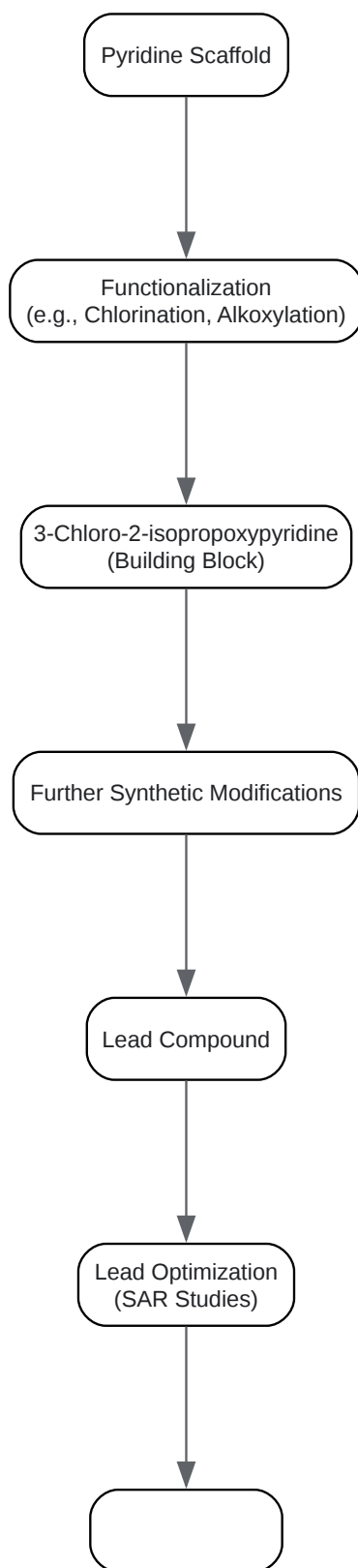
The 3-chloro-2-alkoxypyridine motif, as present in **3-Chloro-2-isopropoxy pyridine**, can be a valuable building block for the synthesis of more complex molecules with potential biological activity. The chlorine atom can serve as a handle for further functionalization through cross-coupling reactions, while the isopropoxy group can influence the molecule's lipophilicity and metabolic stability.

Mandatory Visualizations

Proposed Synthetic Pathway

The following diagram illustrates the proposed Williamson ether synthesis for **3-Chloro-2-isopropoxy**pyridine.





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References

- 1. Pyridine - Wikipedia [en.wikipedia.org]
- 2. iupac.qmul.ac.uk [iupac.qmul.ac.uk]
- 3. iupac.qmul.ac.uk [iupac.qmul.ac.uk]
- 4. quora.com [quora.com]
- 5. iupac.org [iupac.org]
- 6. 2-Methoxypyridine | C₆H₇NO | CID 74201 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. benchchem.com [benchchem.com]
- 8. TABLE 3-2, Physical and Chemical Properties of Pyridine - Toxicological Profile for Pyridine - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 9. community.wvu.edu [community.wvu.edu]
- 10. ochemonline.pbworks.com [ochemonline.pbworks.com]
- 11. masterorganicchemistry.com [masterorganicchemistry.com]
- 12. m.youtube.com [m.youtube.com]
- 13. 3-Chloro-2-hydroxypyridine | C₅H₄ClNO | CID 582210 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 14. pubs.acs.org [pubs.acs.org]
- 15. 2-Pyridone | C₅H₅NO | CID 8871 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 16. 2-Pyridone - Wikipedia [en.wikipedia.org]
- 17. nbino.com [nbino.com]
- 18. researchgate.net [researchgate.net]
- 19. The Expanding Role of Pyridine and Dihydropyridine Scaffolds in Drug Design - PMC [pmc.ncbi.nlm.nih.gov]
- 20. researchgate.net [researchgate.net]

- 21. lifechemicals.com [lifechemicals.com]
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